

Technical Guide: Spectroscopic Characterization of 2,3,4-Trifluorobenzaldehyde Oxime

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Compound of Interest

Compound Name: 2,3,4-Trifluorobenzaldehyde oxime

Cat. No.: B12090781

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Executive Summary

Compound: **2,3,4-Trifluorobenzaldehyde oxime** CAS: 132123-54-7 (Generic/Isomer nonspecific) Molecular Formula:

Molecular Weight: 175.11 g/mol

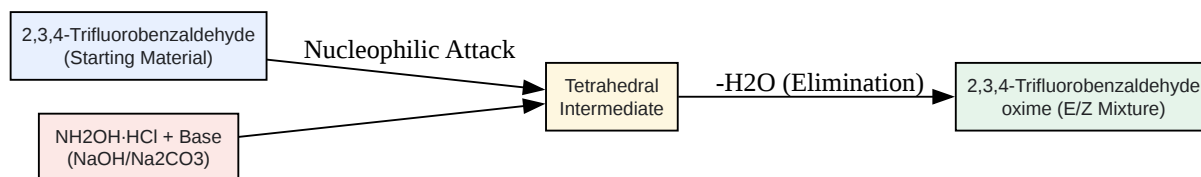
This technical guide provides a comprehensive analysis of the spectroscopic signatures (NMR, IR, MS) of **2,3,4-trifluorobenzaldehyde oxime**. As a critical intermediate in the synthesis of fluorinated pharmaceuticals and agrochemicals (specifically fluxapyroxad and related carboxamides), accurate structural validation of this compound is essential. This document details the synthesis-dependent impurity profile, isomeric considerations (E/Z), and the specific coupling patterns arising from the 2,3,4-trifluoro substitution motif.

Synthesis & Sample Preparation

To understand the spectra, one must understand the sample history. The oxime is typically generated via the condensation of 2,3,4-trifluorobenzaldehyde with hydroxylamine hydrochloride.

Reaction Pathway

The reaction proceeds through a nucleophilic attack of hydroxylamine on the aldehyde carbonyl.



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Figure 1: Condensation pathway for oxime synthesis.

Isomeric Considerations (E vs. Z)

Oximes exist as geometrical isomers.

- E-isomer (Anti): The -OH group is trans to the aromatic ring. This is thermodynamically favored and typically constitutes >90% of the product.
- Z-isomer (Syn): The -OH group is cis to the aromatic ring.
- Impact on Spectroscopy: In

H NMR, the aldehydic proton (

) of the E-isomer typically resonates upfield relative to the Z-isomer due to anisotropic shielding effects.

Mass Spectrometry (MS) Analysis

Mass spectrometry provides the primary confirmation of molecular weight and fragmentation fingerprints.^[1]

Ionization Mode: Electron Impact (EI, 70 eV)

- Molecular Ion (

): m/z 175 (Distinct, usually medium intensity).

- Base Peak: Often m/z 158 or 157 (Loss of OH or).

Fragmentation Logic

The fragmentation follows standard benzaldoxime pathways, modified by the stability of the fluorinated ring.

m/z	Fragment Assignment	Mechanism
175		Molecular Ion (Stable aromatic system).
158		Cleavage of N-O bond (Characteristic of oximes).
148		Loss of HCN via rearrangement (Common in N-heterocycles).
131		Phenyl cation equivalent (Loss of CH=NOH).
112		Loss of F from the phenyl ring cation.

Analyst Note: The presence of a peak at m/z 159 (M-16) suggests the presence of the nitrile oxide intermediate or deoxygenation, often an artifact of high inlet temperatures.

Infrared Spectroscopy (FT-IR)

IR is the rapid "fingerprint" method to confirm the conversion of

to

Diagnostic Bands

Functional Group	Wavenumber (ngcontent-ng-c1989010908=""_nghost-ng-c2193002942=""class="inline ng-star-inserted">)	Intensity	Description
O-H Stretch	3200 – 3400	Broad, Med	Hydrogen-bonded oxime hydroxyl.
C=N Stretch	1630 – 1650	Medium	Diagnostic for oxime formation (Aldehyde C=O at ~1700 disappears). [2] [3] [4] [5] [6]
N-O Stretch	930 – 960	Medium	Characteristic single bond vibration.
Ar-F Stretch	1000 – 1250	Strong	Multiple bands due to C-F vibrations.
C=C Aromatic	1450 – 1600	Variable	Ring skeletal vibrations.

Nuclear Magnetic Resonance (NMR)

This is the definitive tool for structural elucidation.[\[1\]](#) The 2,3,4-trifluoro substitution pattern creates a complex coupling network.

F NMR (The "Fingerprint")

Fluorine NMR is the most robust method for purity assay because typical organic impurities (solvents, non-fluorinated starting materials) are invisible.

- Reference:
(
0.0 ppm) or
(
-164.9 ppm).
- Pattern: Three distinct signals in the aromatic region.^{[4][7]}

Assignment	Approx. Shift (ppm)*	Multiplicity	Coupling Logic
F-3	-130 to -140	Triplet of Doublets (td)	Coupled to F-2 and F-4 (Hz).
F-4	-140 to -150	Multiplet	Coupled to F-3 () and H-5 ().
F-2	-115 to -125	Multiplet	Coupled to F-3 () and H-6 ().

*Note: Shifts are solvent-dependent (DMSO-

vs

).

¹H NMR Analysis

The proton spectrum is dominated by the aldehydic proton and the two remaining aromatic protons (H-5 and H-6).

- Solvent: DMSO-

(Recommended to observe the OH proton).

Proton	(ppm)	Multiplicity	Interpretation
OH	11.5 – 12.0	Singlet (Broad)	Exchangeable with . Disappears upon shake.
CH=N	8.1 – 8.4	Singlet (or fine doublet)	The oxime methine proton. E-isomer is usually downfield of Z.
H-6	7.4 – 7.8	Multiplet	Ortho to the oxime group. Splits due to F- 2, F-4, and H-5.
H-5	7.1 – 7.4	Multiplet	Meta to the oxime group. Large coupling to F-4.

¹³C NMR (Proton Decoupled)

The carbon spectrum will show large C-F coupling constants (Hz).

- C=N:

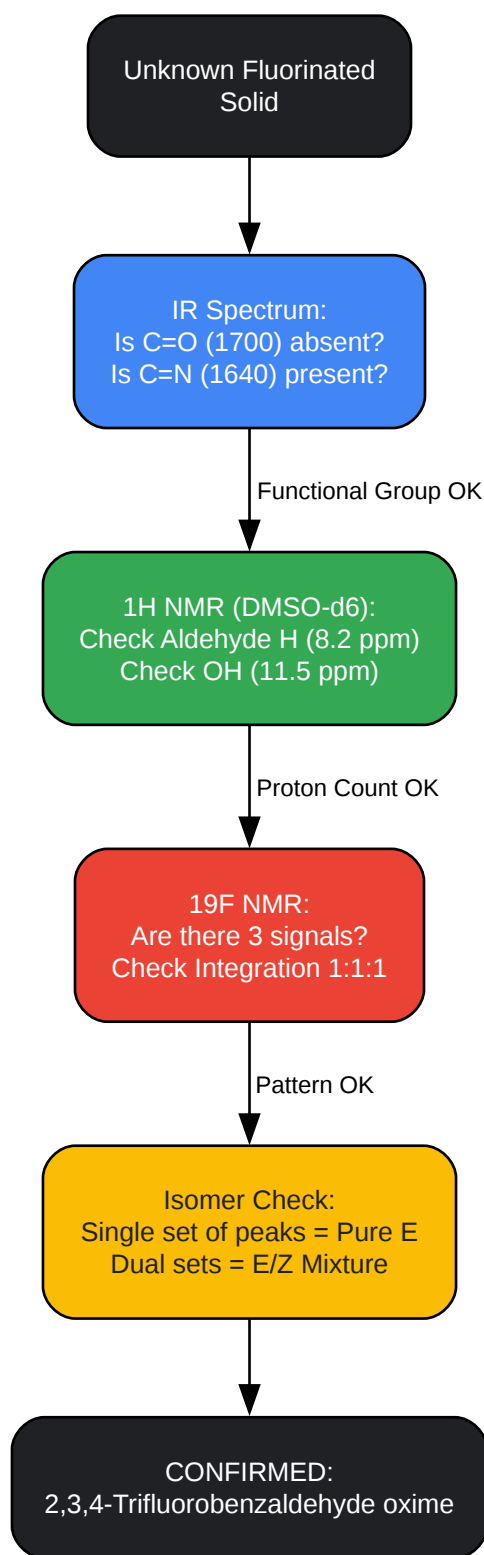
145 ppm (Singlet or weak coupling).

- C-F Carbons (C2, C3, C4): 140–155 ppm (Doublets of doublets/multiplets).

- C-H Carbons (C5, C6): 110–125 ppm.

Structural Elucidation Workflow

The following diagram illustrates the logic flow for confirming the structure using the data above.



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Figure 2: Step-by-step structural validation logic.

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